

Unveiling the Cellular Impact of Angeloylbinankadsurin A: A Comparative Proteomics Perspective

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Compound of Interest

Compound Name: Angeloylbinankadsurin A

Cat. No.: B15596643

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Angeloylbinankadsurin A, a lignan isolated from the medicinal plant *Kadsura longipedunculata*, belongs to a class of phytochemicals renowned for a wide spectrum of biological activities, including anti-inflammatory, antioxidant, and cytotoxic effects. While direct comparative proteomic studies on **Angeloylbinankadsurin A** are not yet available in the public domain, this guide provides a comparative framework based on the known mechanisms of action of other well-characterized lignans. By examining the cellular protein expression changes induced by related compounds, we can infer the potential therapeutic avenues and molecular targets of **Angeloylbinankadsurin A**.

Comparative Analysis of Lignan Bioactivity

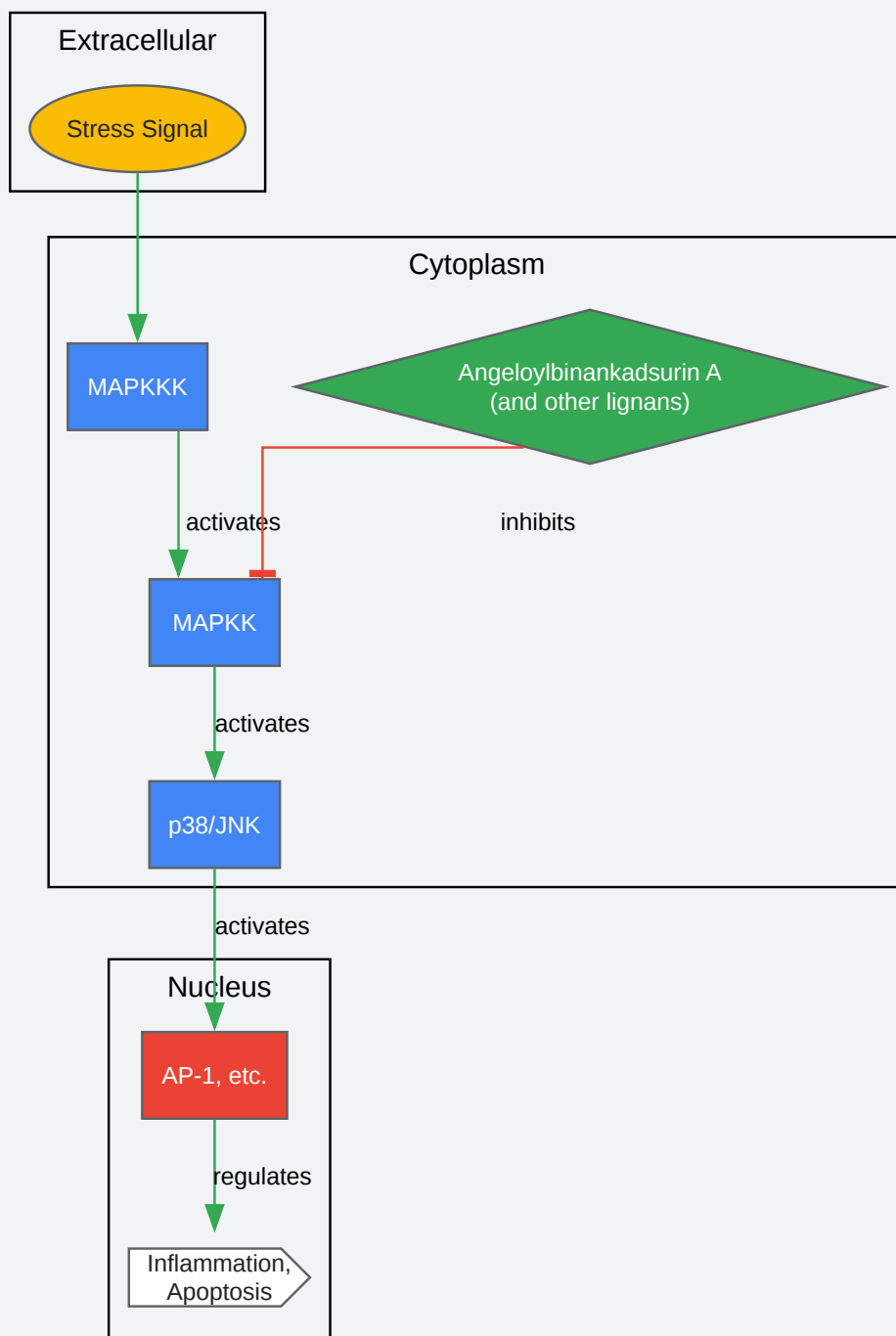
Lignans exert their effects through the modulation of key signaling pathways central to cellular processes such as inflammation, cell survival, and stress responses. The following table summarizes the biological activities and implicated signaling pathways of several representative lignans, offering a comparative context for the potential mechanisms of **Angeloylbinankadsurin A**.

Lignan	Biological Activity	Implicated Signaling Pathways	Key Protein Modulations (Hypothesized for Angeloylbinankadsurin A)
Honokiol	Anti-inflammatory, Neuroprotective	NF-κB, MAPK, PI3K/Akt	Downregulation of pro-inflammatory cytokines (e.g., TNF-α, IL-6), modulation of apoptosis-related proteins (e.g., Bcl-2, Caspases).
Arctigenin	Anti-inflammatory, Anti-tumor	NF-κB, STAT3	Inhibition of NF-κB activation, decreased expression of inflammatory enzymes (e.g., COX-2, iNOS).
Schisandrin B	Hepatoprotective, Antioxidant	Nrf2/HO-1	Upregulation of antioxidant enzymes (e.g., Heme oxygenase-1, Glutathione S-transferases).
Podophyllotoxin	Anti-tumor, Antiviral	Tubulin polymerization inhibition	Disruption of microtubule dynamics, leading to cell cycle arrest and apoptosis.

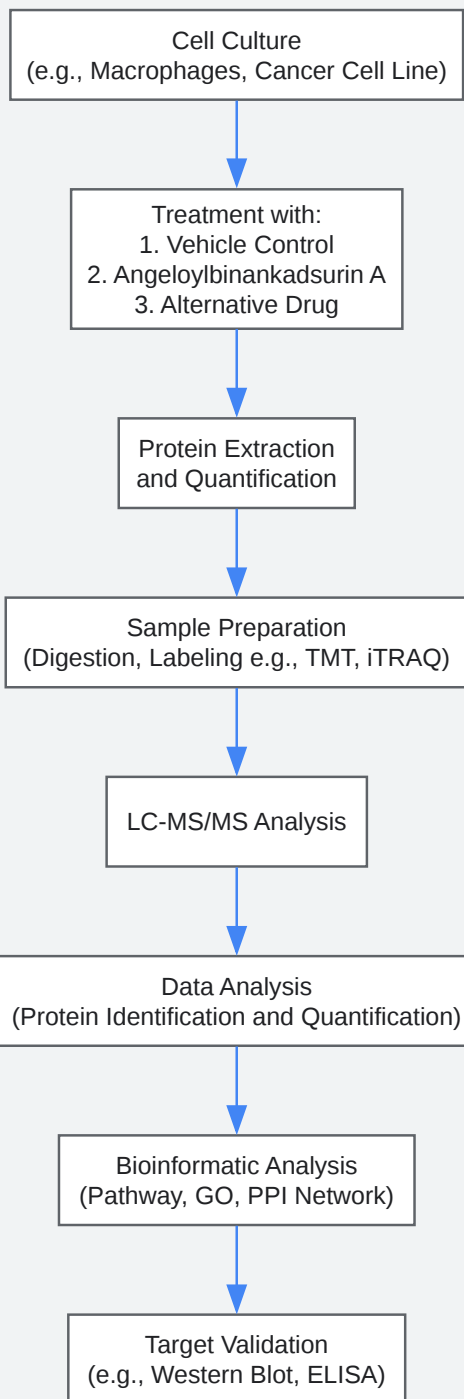
Inferred Signaling Pathways for Angeloylbinankadsurin A

Based on the activities of related lignans, **Angeloylbinankadsurin A** likely modulates inflammatory and cell survival pathways. The following diagrams illustrate the potential signaling cascades targeted by this class of compounds.

Potential Modulation of MAPK Signaling by Lignans



Comparative Proteomics Experimental Workflow

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